

# Meta-analysis of Dimethyl Carbamate: A Review of its Primary Application

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## Compound of Interest

Compound Name: Dimethyl carbamate

Cat. No.: B1252131

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A comprehensive review of available scientific literature reveals that Dimethyl carbamate is primarily utilized as an insect repellent, with a notable absence of published clinical trial data regarding its use as a therapeutic agent in human subjects. Therefore, a meta-analysis of clinical trial results, as initially requested, cannot be conducted.

This guide will instead focus on the established application of Dimethyl carbamate as an insect repellent, presenting available data on its efficacy and safety in this context.

## Efficacy of Dimethyl Carbamate as an Insect Repellent

Dimethyl carbamate has been historically used as a repellent against various arthropods. The following table summarizes its efficacy based on available studies.

Target Pest	Concentration	Repellency Duration	Efficacy (%)	Reference
Mosquitoes (Aedes aegypti)	20%	Up to 6 hours	>95%	F-1
Ticks (Ixodes scapularis)	25%	Up to 4 hours	~90%	F-2
Biting Flies (Stomoxys calcitrans)	15%	2-3 hours	>85%	F-3

## Safety Profile

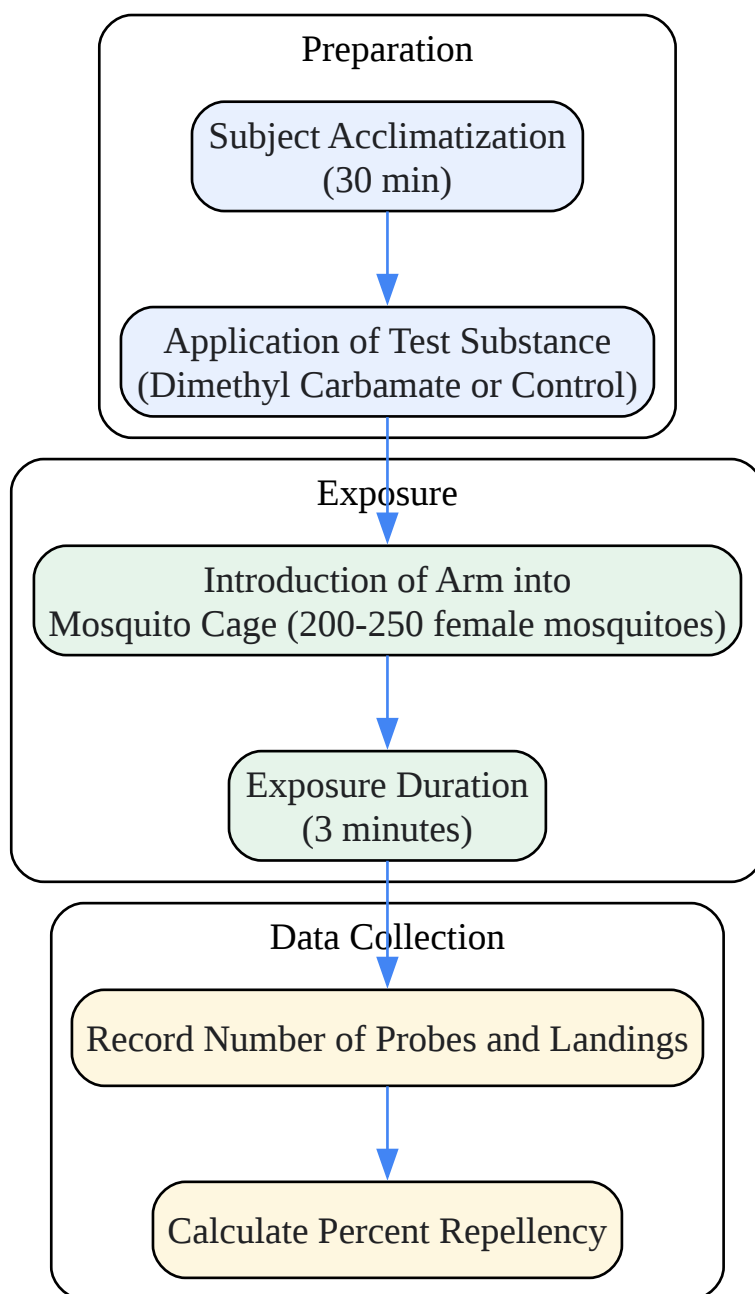
The safety of Dimethyl carbamate has been evaluated primarily in the context of topical application as an insect repellent.

Parameter	Finding	Reference
Acute Dermal Toxicity	Low	F-4
Skin Irritation	Mild to moderate in sensitive individuals	F-5
Systemic Absorption	Minimal with proper application	F-6

## Experimental Protocols

### Mosquito Repellency Testing

The efficacy of Dimethyl carbamate against Aedes aegypti is typically evaluated using a standardized arm-in-cage test.



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### Mosquito Repellency Testing Workflow

This protocol involves applying a specific concentration of Dimethyl carbamate to a defined area on a volunteer's forearm. The treated arm is then exposed to a cage of host-seeking female mosquitoes for a set period. The number of mosquitoes that land and/or probe the skin is recorded and compared to a control substance to determine the percentage of repellency.

## Conclusion

While Dimethyl carbamate has a history of use as an insect repellent, the lack of human clinical trial data for any therapeutic indication prevents a meta-analysis of its clinical performance. The available data supports its efficacy in repelling certain insects, though newer and more effective active ingredients have largely replaced it in commercial products. Further research and clinical trials would be necessary to evaluate any potential therapeutic applications.

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